

Inducing Protein Expression in *Lactococcus lactis* with Tetracycline: Application Notes and Protocols

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Compound of Interest

Compound Name: *Tetromycin A*

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This document provides detailed application notes and protocols for the tetracycline-inducible protein expression system in *Lactococcus lactis*. This system offers a robust and tightly controlled method for producing recombinant proteins in a food-grade bacterium, making it an ideal platform for various applications in research and drug development. The protocols outlined below are based on the pLABID vector system, a modern and efficient tool for tetracycline-regulated gene expression in *L. lactis*.

Application Notes

The tetracycline-inducible expression system in *Lactococcus lactis* is a powerful tool for controlled protein production. This system relies on the tetracycline repressor protein (TetR) and the tetracycline operator sequence (tetO). In the absence of an inducer, TetR binds to the tetO sequences in the promoter region of the target gene, effectively blocking transcription. The addition of tetracycline or its analog, anhydrotetracycline (aTc), leads to a conformational change in TetR, causing it to dissociate from the tetO sites and allowing for robust transcription of the gene of interest. Anhydrotetracycline is often the preferred inducer as it binds to TetR

with a higher affinity and generally exhibits lower antibiotic activity at the concentrations used for induction.[\[1\]](#)[\[2\]](#)

Optimization of this system has shown that the level of TetR expression is critical for achieving tight control and high induction levels.[\[1\]](#) The pLABID vector system has been engineered for efficient, inducer-responsive, and tightly regulated gene expression in *L. lactis*.[\[1\]](#)

Quantitative Data Summary

The following tables summarize the quantitative data for the expression of the fluorescent reporter protein mCherry in *L. lactis* MG1363 using the pLABID-mC vector system.

Table 1: Anhydrotetracycline (aTc) Dose-Dependent Expression of mCherry

aTc Concentration (ng/mL)	Specific Fluorescence (Arbitrary Units)
0	~0
1	~50
10	~200
50	~400
100	~500
250	~550

Data adapted from S nderb k et al., 2023.

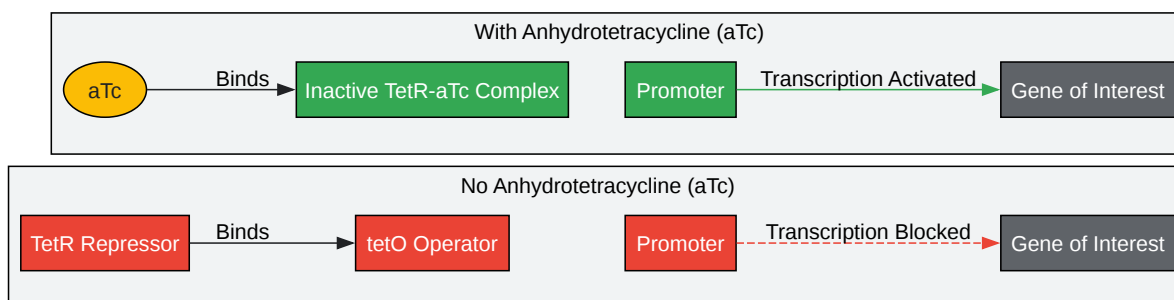
Table 2: Time Course of mCherry Expression After Induction with 100 ng/mL aTc

Time After Induction (minutes)	Specific Fluorescence (Arbitrary Units)
0	~0
15	~50
30	~150
45	~250
60	~350
90	~450
120	~500

Data adapted from Sønderbæk et al., 2023.

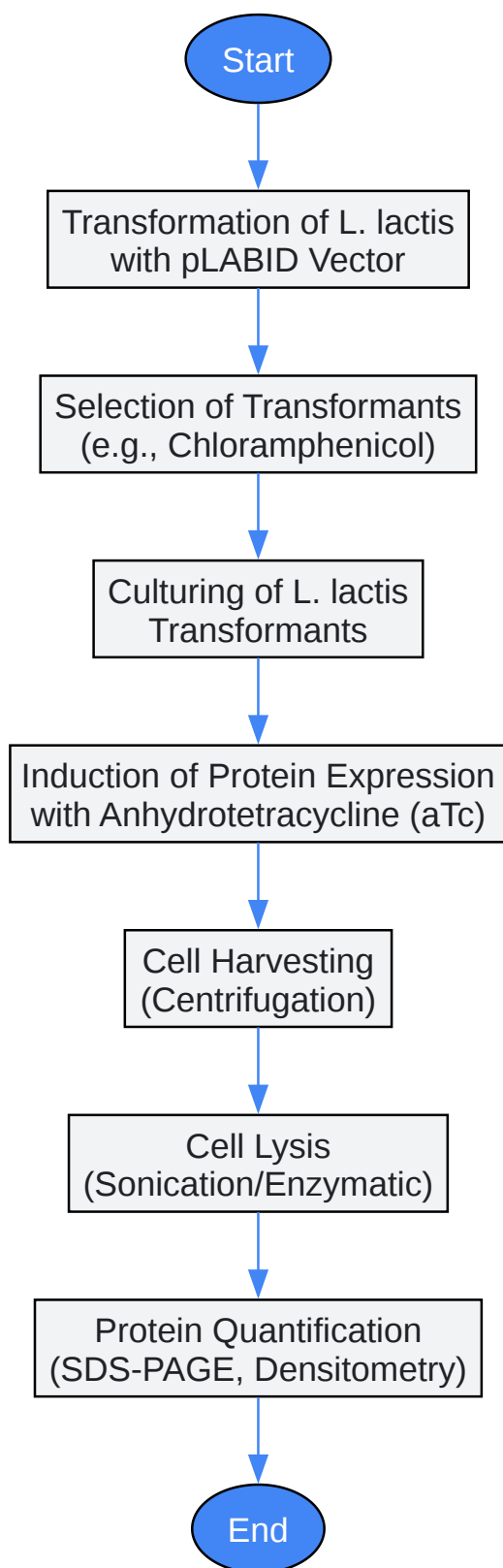
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of the tetracycline-inducible system and the general experimental workflow.



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Tetracycline-Inducible Gene Expression Mechanism.



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General Experimental Workflow.

Experimental Protocols

The following protocols provide a detailed methodology for inducing protein expression in *Lactococcus lactis* using a tetracycline-inducible system.

Protocol 1: Preparation of Electrocompetent *Lactococcus lactis* Cells

This protocol is adapted for preparing electrocompetent *L. lactis* MG1363 cells.

Materials:

- M17 Broth
- Glucose (20% w/v, sterile solution)
- Glycine (20% w/v, sterile solution)
- Sucrose (0.5 M, sterile solution)
- Glycerol (10% v/v, sterile solution)
- Ice-cold sterile deionized water
- Phosphate Buffered Saline (PBS), ice-cold
- Centrifuge and sterile centrifuge tubes
- Spectrophotometer

Procedure:

- Inoculate 50 mL of M17 medium supplemented with 0.5% (w/v) glucose (GM17) with a fresh colony of *L. lactis* MG1363. Incubate overnight at 30°C without shaking.
- The next day, inoculate 400 mL of GM17 medium containing 2% (w/v) glycine and 0.5 M sucrose with the overnight culture to an initial OD600 of 0.05.

- Incubate the culture at 30°C without shaking until it reaches an OD600 of 0.2-0.3.
- Chill the culture on ice for 10 minutes.
- Harvest the cells by centrifugation at 10,000 x g for 20 minutes at 4°C.
- Gently resuspend the cell pellet in 400 mL of ice-cold 0.5 M sucrose solution containing 10% (v/v) glycerol.
- Centrifuge the cells again at 10,000 x g for 20 minutes at 4°C.
- Resuspend the pellet in 200 mL of ice-cold 0.5 M sucrose with 10% glycerol.
- Repeat the centrifugation step.
- Resuspend the final cell pellet in 4 mL of ice-cold 0.5 M sucrose with 10% glycerol.
- Aliquot the competent cells (e.g., 50 µL per tube) and store at -80°C until use.

Protocol 2: Electroporation of *Lactococcus lactis*

Materials:

- Electrocompetent *L. lactis* cells (from Protocol 1)
- pLABID vector DNA (or other tetracycline-inducible plasmid)
- Electroporation cuvettes (0.2 cm gap)
- Electroporator
- M17 medium supplemented with 0.5% glucose and 0.5 M sucrose (SGM17)
- GM17 agar plates with the appropriate antibiotic (e.g., 5 µg/mL chloramphenicol for pLABID)

Procedure:

- Thaw an aliquot of electrocompetent *L. lactis* cells on ice.

- Add 1-2 μ L of plasmid DNA (approximately 100-200 ng) to the cells. Mix gently by tapping the tube.
- Transfer the cell-DNA mixture to a pre-chilled electroporation cuvette.
- Pulse the cells using an electroporator with settings optimized for *L. lactis* (e.g., 2.0-2.5 kV, 25 μ F, 200 Ω).
- Immediately add 1 mL of SGM17 recovery medium to the cuvette.
- Transfer the cell suspension to a microcentrifuge tube and incubate at 30°C for 1.5 to 2 hours without shaking.
- Plate appropriate dilutions of the cell culture on GM17 agar plates containing the selective antibiotic.
- Incubate the plates at 30°C for 48 hours.

Protocol 3: Induction of Protein Expression with Anhydrotetracycline (aTc)

Materials:

- *L. lactis* transformant carrying the tetracycline-inducible expression vector
- GM17 medium with the appropriate antibiotic
- Anhydrotetracycline (aTc) stock solution (e.g., 100 μ g/mL in ethanol, stored at -20°C)
- Incubator at 30°C
- Spectrophotometer

Procedure:

- Inoculate 10 mL of GM17 medium containing the selective antibiotic with a single colony of the *L. lactis* transformant. Incubate overnight at 30°C without shaking.

- The next day, inoculate a fresh culture of GM17 with the overnight culture to an OD600 of approximately 0.1.
- Grow the culture at 30°C without shaking until it reaches the mid-exponential phase (OD600 of 0.4-0.6).
- To induce protein expression, add aTc to the desired final concentration (e.g., 10-100 ng/mL). A titration experiment is recommended to determine the optimal aTc concentration for your protein of interest.
- Continue to incubate the culture at 30°C for the desired expression time (e.g., 2-4 hours). A time-course experiment is recommended to determine the optimal induction duration.
- For time-course experiments, withdraw aliquots of the culture at different time points post-induction.

Protocol 4: Protein Extraction and Quantification

Materials:

- Induced *L. lactis* culture
- Ice-cold PBS
- Lysis buffer (e.g., 50 mM Tris-HCl pH 7.5, 150 mM NaCl, 1 mM DTT, and protease inhibitors)
- Lysozyme (optional)
- Sonicator or bead beater
- Microcentrifuge
- SDS-PAGE equipment and reagents
- Coomassie Brilliant Blue stain or other protein stain
- Densitometry software (e.g., ImageJ)

Procedure:

- Harvest the cells from the induced culture by centrifugation at 10,000 x g for 10 minutes at 4°C.
- Wash the cell pellet once with ice-cold PBS and centrifuge again.
- Resuspend the cell pellet in an appropriate volume of ice-cold lysis buffer. For enzymatic lysis, add lysozyme to a final concentration of 1-2 mg/mL and incubate on ice for 30 minutes.
- Lyse the cells by sonication on ice. Use short bursts (e.g., 10-15 seconds) with cooling periods in between to prevent overheating and protein denaturation. Alternatively, use a bead beater with glass or zirconia beads.
- Clarify the cell lysate by centrifugation at 15,000 x g for 20 minutes at 4°C to pellet cell debris.
- Carefully collect the supernatant, which contains the soluble protein fraction.
- Determine the total protein concentration of the lysate using a standard method such as the Bradford or BCA assay.
- Analyze the protein expression levels by SDS-PAGE. Load equal amounts of total protein from uninduced and induced samples.
- Stain the gel with Coomassie Brilliant Blue. The induced protein should be visible as a distinct band.
- Quantify the relative amount of the expressed protein by densitometry analysis of the stained gel using software like ImageJ. Compare the intensity of the band corresponding to your protein of interest to a known amount of a standard protein.[3]

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